

# An In-depth Technical Guide to the Physicochemical Properties of Methylnissolin

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## Compound of Interest

Compound Name: (-)-Nissolin

Cat. No.: B1217449

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## Abstract

Methylnissolin, an isoflavonoid compound, has garnered significant interest within the scientific community due to its potential therapeutic applications. A comprehensive understanding of its physicochemical properties is paramount for its development as a pharmaceutical agent. This technical guide provides a detailed overview of the known physicochemical characteristics of Methylnissolin, outlines experimental protocols for their determination, and explores the key signaling pathways it modulates. All quantitative data are presented in a clear tabular format, and complex biological and experimental workflows are visualized using diagrams to facilitate comprehension.

## Physicochemical Properties of Methylnissolin

Methylnissolin (also known as Astrapterocarpin) is an isoflavonoid with a pterocarpin core structure.<sup>[1]</sup> A summary of its key physicochemical properties is provided in Table 1. It is important to note that while some properties have been experimentally determined, others are based on computational predictions and should be considered as such.

Property	Value	Data Type	Source
Molecular Formula	C <sub>17</sub> H <sub>16</sub> O <sub>5</sub>	Experimental	[1][2]
Molecular Weight	300.31 g/mol	Calculated	[1][2][3]
IUPAC Name	9,10-dimethoxy-6a,11a-dihydro-6H-[1]benzofuro[3,2-c]chromen-3-ol	---	
SMILES	<chem>COC1=C(C2=C(C=C1)C3COC4=C(C3O2)C=CC(=C4)O)OC</chem>	---	
Density	1.3 ± 0.1 g/cm <sup>3</sup>	Experimental	[1]
Melting Point	Not Experimentally Determined	---	
Boiling Point	428.9 ± 45.0 °C at 760 mmHg	Predicted	[4]
ACD/LogP	2.45	Calculated	[1]
pKa	9.44 ± 0.20	Predicted	[4]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, DMSO, Ethyl Acetate	Qualitative	[4]

## Experimental Protocols for Physicochemical Property Determination

Accurate characterization of a compound's physicochemical properties is essential for drug development. The following sections detail standard experimental protocols that can be adapted for the determination of Methylnissolin's melting point, solubility, and pKa.

### Melting Point Determination

The melting point of a solid crystalline substance is a key indicator of its purity.

**Principle:** The temperature at which a substance transitions from a solid to a liquid phase is its melting point. For pure crystalline compounds, this transition occurs over a narrow temperature range.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

**Procedure:**

- **Sample Preparation:** A small amount of dry, finely powdered Methylnissolin is introduced into the open end of a capillary tube. The tube is then gently tapped to pack the sample to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has liquefied (completion of melting) are recorded. This range represents the melting point of the sample.
- **Replicate:** The measurement should be repeated at least twice to ensure accuracy.

## Quantitative Solubility Determination

Determining the solubility of a compound in various solvents is crucial for formulation development and understanding its behavior in biological systems.

Principle: The saturation solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- **Sample Preparation:** An excess amount of Methylnissolin is added to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a vial.
- **Equilibration:** The vials are sealed and placed in a constant temperature shaker. They are agitated for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the samples are centrifuged to separate the undissolved solid from the saturated solution.
- **Quantification:** A known volume of the supernatant is carefully removed, diluted with an appropriate solvent, and the concentration of Methylnissolin is determined using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** The solubility is expressed in units such as mg/mL or g/L.

## pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. It is a critical parameter for predicting the ionization state of a drug at different physiological pH

values.

**Principle:** Potentiometric titration is a common method for determining the pKa of a compound. It involves monitoring the pH of a solution as a titrant of known concentration is added. The pKa is the pH at which the compound is 50% ionized.

**Apparatus:**

- pH meter with a calibrated electrode
- Burette
- Stir plate and stir bar
- Beakers
- Standardized solutions of a strong acid (e.g., 0.1 M HCl) and a strong base (e.g., 0.1 M NaOH)

**Procedure:**

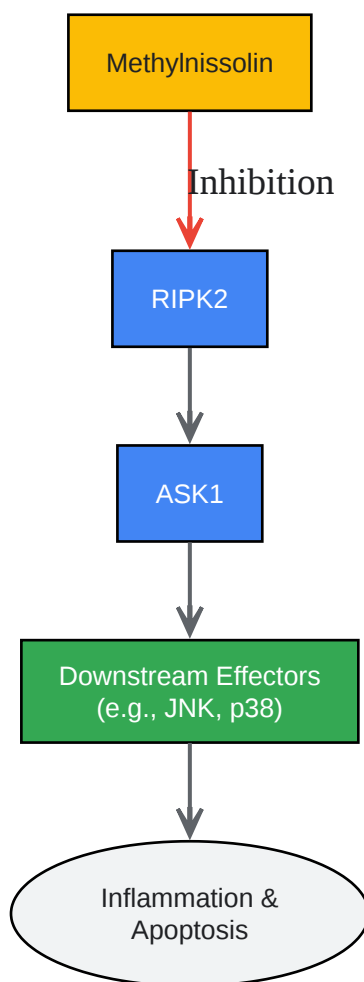
- **Sample Preparation:** A known concentration of Methylnissolin is dissolved in a suitable solvent system (e.g., a co-solvent of water and a miscible organic solvent like methanol or DMSO may be necessary due to its low aqueous solubility).
- **Titration:** The solution is titrated with a standardized solution of a strong base (if the compound is acidic) or a strong acid (if the compound is basic). The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the midpoint of the buffer region of the titration curve, which corresponds to the point of half-neutralization.

## Modulated Signaling Pathways

Methylnissolin has been reported to exert its biological effects by modulating several key intracellular signaling pathways.<sup>[1][5]</sup> Understanding these pathways is crucial for elucidating its mechanism of action and identifying potential therapeutic targets.

## RIPK2/ASK1 Signaling Pathway

The Receptor-Interacting Protein Kinase 2 (RIPK2) and Apoptosis Signal-regulating Kinase 1 (ASK1) pathway is involved in inflammatory and stress responses.

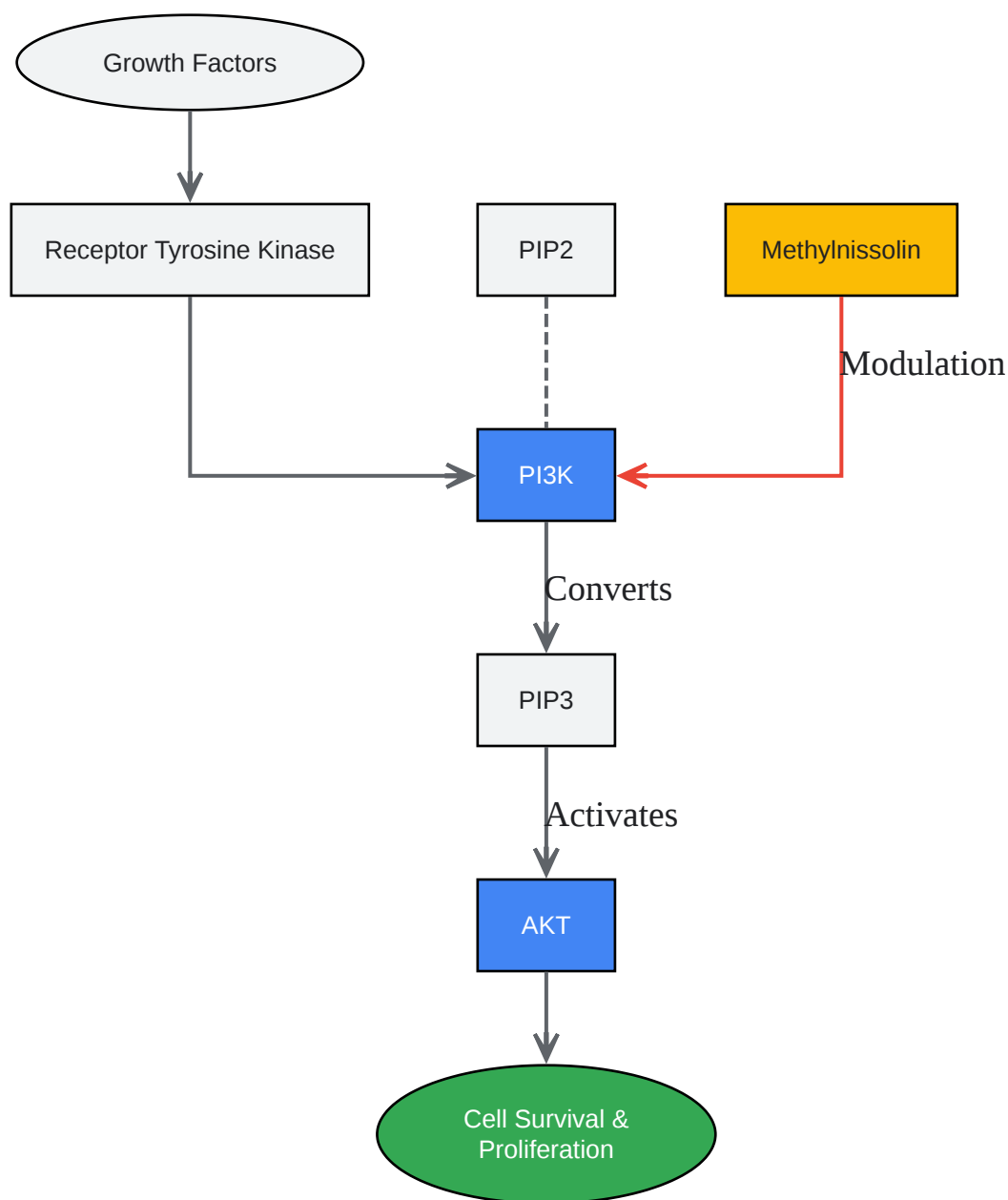


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Caption: Methylnissolin inhibits the RIPK2/ASK1 signaling pathway.

## PI3K/AKT Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (AKT) pathway is a critical regulator of cell survival, proliferation, and metabolism.

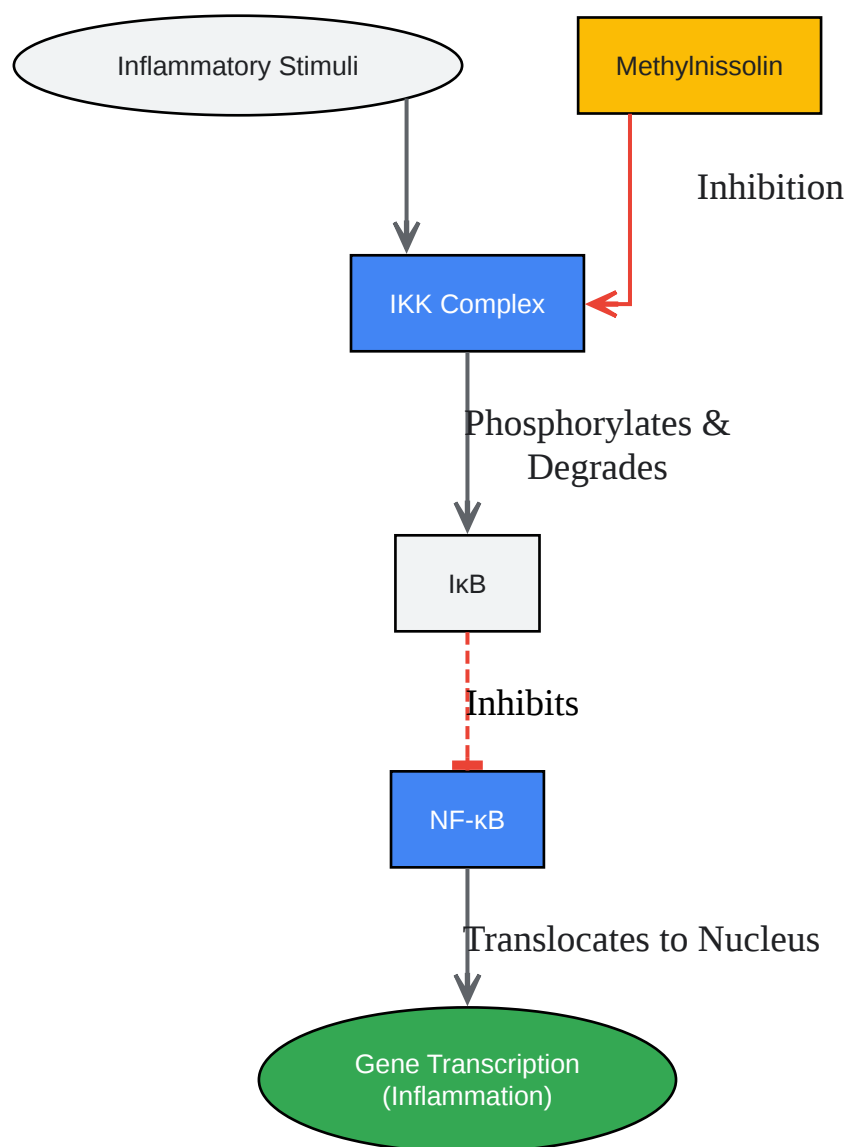


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Caption: Methylnissolin modulates the PI3K/AKT signaling pathway.

## I $\kappa$ B/NF- $\kappa$ B Signaling Pathway

The Inhibitor of kappa B (I $\kappa$ B)/Nuclear Factor kappa B (NF- $\kappa$ B) pathway is a central regulator of inflammatory and immune responses.



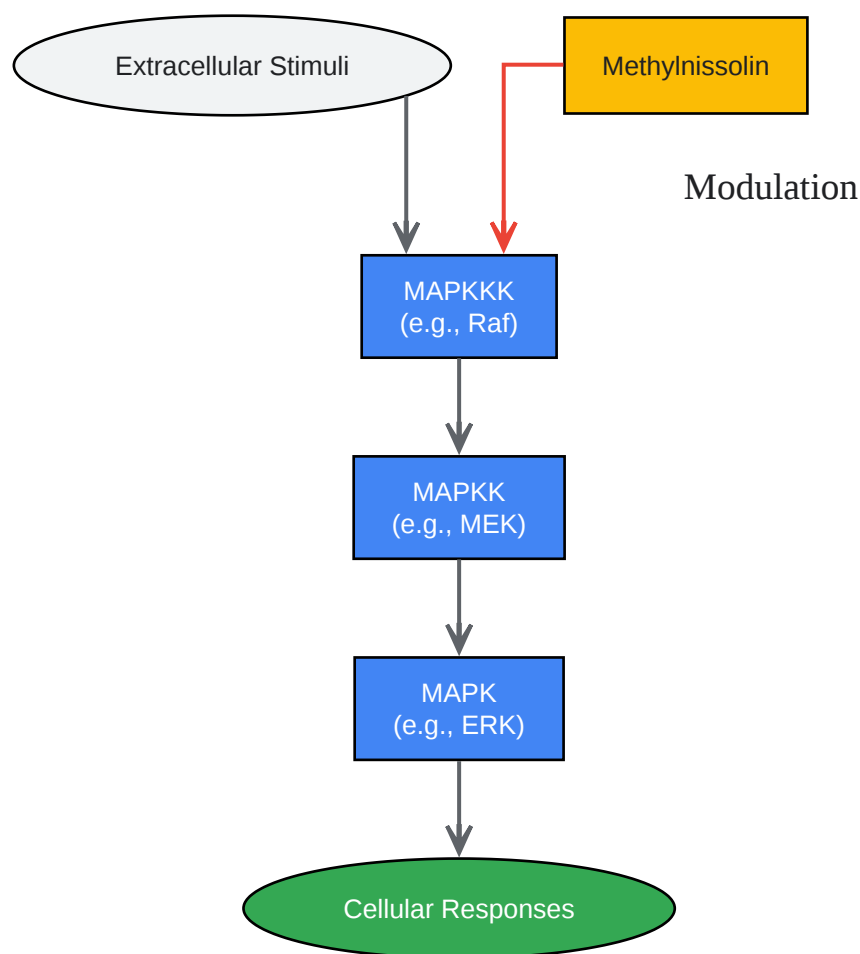
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Caption: Methylnissofin inhibits the IκB/NF-κB signaling pathway.

## MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is a cascade of protein kinases that regulates a wide range of cellular processes, including proliferation, differentiation, and stress responses.



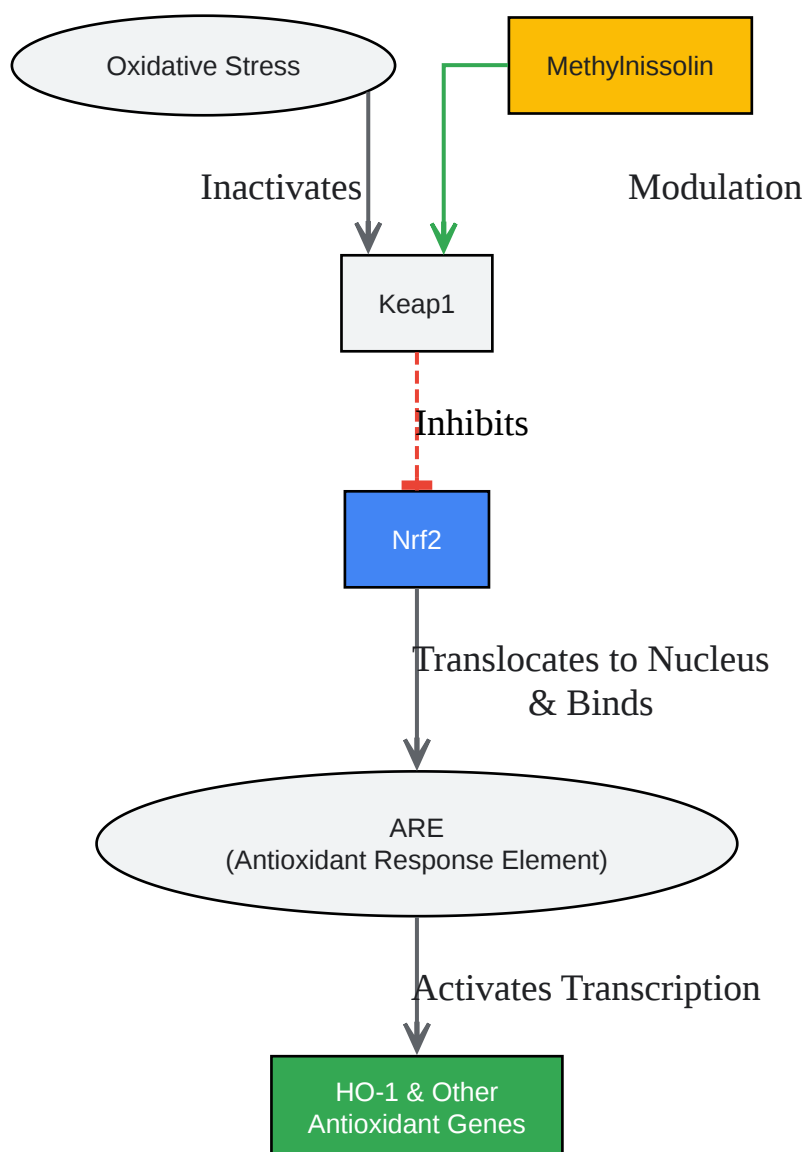


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Caption: Methylnissofin modulates the MAPK signaling pathway.

## Nrf2/HO-1 Signaling Pathway

The Nuclear factor erythroid 2-related factor 2 (Nrf2)/Heme oxygenase-1 (HO-1) pathway is the primary cellular defense mechanism against oxidative stress.



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Caption: Methylnissolin modulates the Nrf2/HO-1 signaling pathway.

## Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of Methylnissolin. While key identifiers and some experimental and predicted data are available, further experimental determination of properties such as melting point, boiling point, and quantitative solubility is necessary for a complete characterization. The provided experimental protocols offer a starting point for researchers to obtain this critical data. Furthermore, the elucidation of Methylnissolin's interactions with key signaling pathways offers

valuable insights into its potential therapeutic mechanisms, paving the way for future research and drug development efforts.

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